

"mitigating hazards in Dimethyl Succinate handling"

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Compound of Interest

Compound Name: Dimethyl Succinate

Cat. No.: B031001

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Dimethyl Succinate Technical Support Center

This technical support center provides comprehensive guidance on mitigating hazards associated with the handling of **Dimethyl Succinate**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards of **Dimethyl Succinate**?

A1: **Dimethyl Succinate** is a combustible liquid that can cause eye and skin irritation, as well as respiratory tract irritation if inhaled.[1][2][3] It is also harmful to aquatic life.[4][5] It is incompatible with strong oxidizing agents, acids, bases, and reducing agents, and may react with them, generating heat.[2][6][7][8][9]

Q2: What are the immediate first aid measures in case of exposure?

A2:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][10]
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[1][11]

- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Get medical aid.[\[1\]](#)[\[4\]](#)
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical advice.[\[1\]](#)[\[11\]](#)

Q3: What personal protective equipment (PPE) is required when handling **Dimethyl Succinate**?

A3: The following PPE is recommended:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles with side-shields.[\[1\]](#)[\[11\]](#)
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and appropriate protective clothing to prevent skin exposure.[\[1\]](#)[\[4\]](#)[\[9\]](#)
- Respiratory Protection: Use in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA approved respirator is recommended.[\[1\]](#)[\[11\]](#)

Q4: How should I store **Dimethyl Succinate**?

A4: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as oxidizing agents, acids, and bases.[\[1\]](#)[\[7\]](#)[\[11\]](#) Keep away from heat, sparks, and open flames.[\[1\]](#)

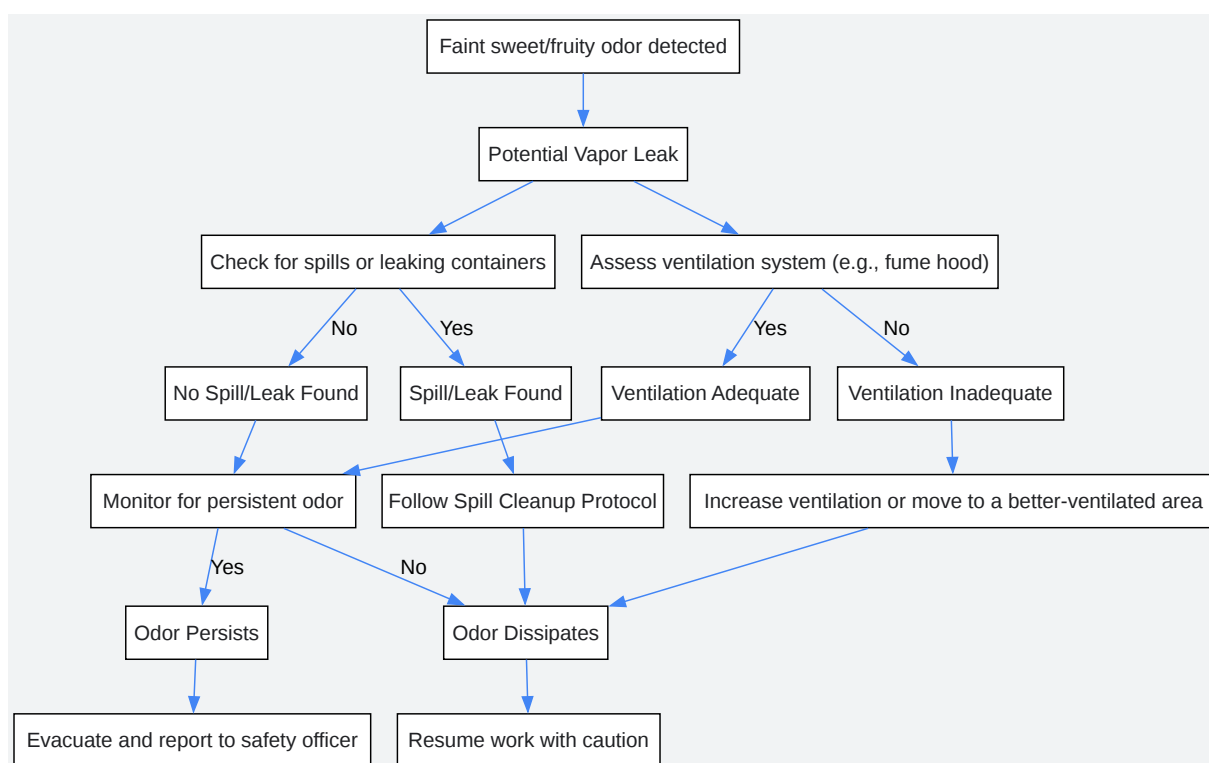
Q5: What should I do in case of a **Dimethyl Succinate** spill?

A5: For small spills, absorb the liquid with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[\[6\]](#)[\[11\]](#) For large spills, isolate the area and consider downwind evacuation.[\[6\]](#) Prevent the spill from entering drains or waterways.[\[11\]](#) Ensure adequate ventilation and wear appropriate PPE during cleanup.[\[11\]](#)

Troubleshooting Guides

Issue 1: I smell a faint, sweet, fruity odor during my experiment.

This could indicate a leak or inadequate ventilation, leading to vapor exposure.

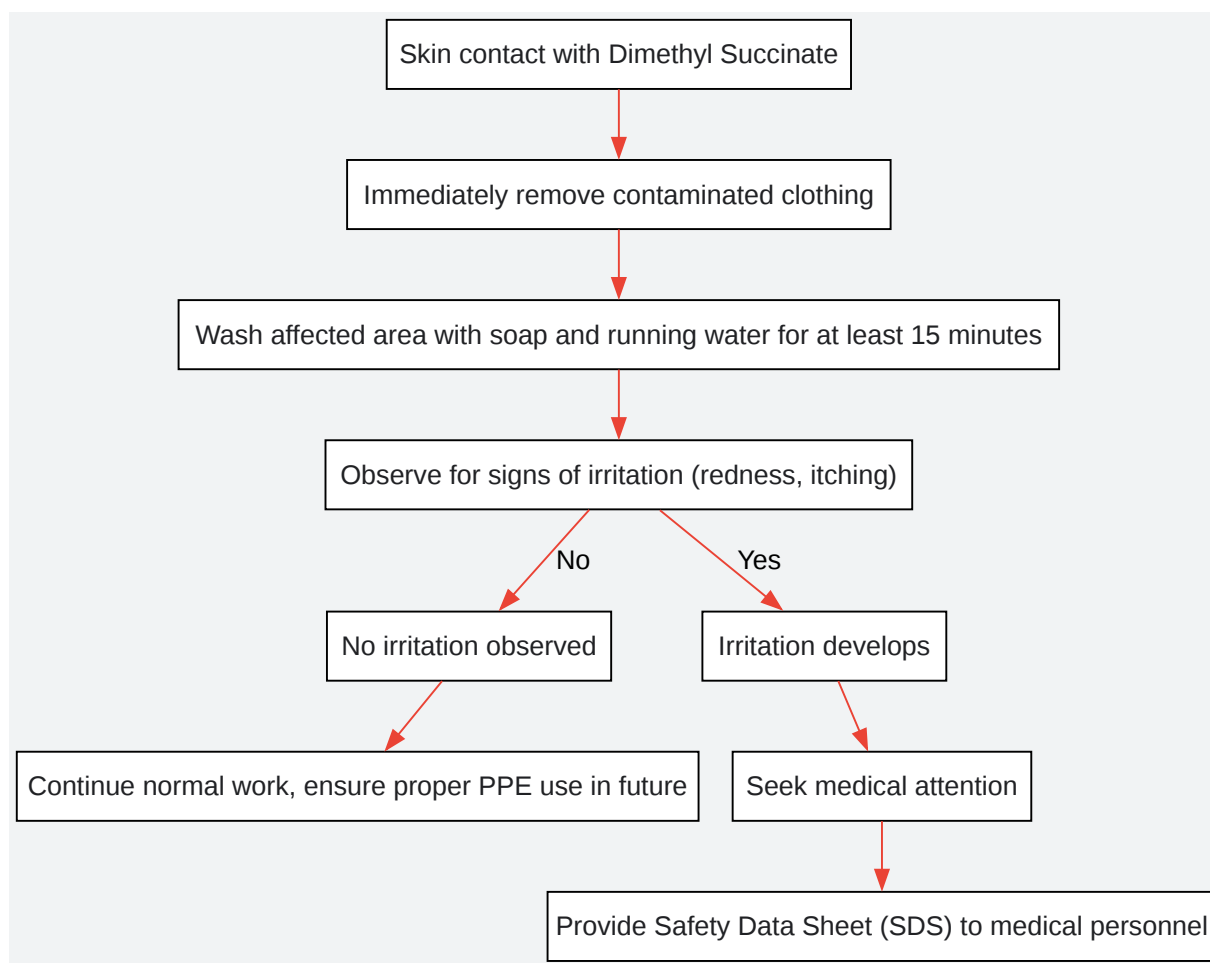


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Caption: Troubleshooting workflow for odor detection.

Issue 2: My skin came into contact with a small amount of Dimethyl Succinate.

Immediate action is required to prevent irritation.



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Caption: First aid workflow for skin contact.

Quantitative Data Summary

The following tables summarize key quantitative data for **Dimethyl Succinate**.

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C6H10O4[4][11]
Molecular Weight	146.14 g/mol [4][6][12]
Boiling Point	195-200 °C (385-392 °F)[6][7][8][12][13][14]
Melting Point	16-19 °C (61-66 °F)[7][8][13][14]
Flash Point	85-94 °C (185-201 °F)[1][6][10][13]
Autoignition Temperature	365 °C (689 °F)[1][6][10]
Density	~1.117 g/mL at 20-25 °C[6][7][12][13][14]
Vapor Pressure	0.2-0.3 mmHg at 20 °C[6][8][10][13][15]
Water Solubility	Soluble (75-100 g/L)[6][8][13][14]

Table 2: Flammability and Exposure Limits

Parameter	Value
Lower Explosive Limit (LEL)	1.0%[1][6][8][10][13][15]
Upper Explosive Limit (UEL)	8.5%[1][6][8][10][13][15]
Emergency Response Planning Guidelines (ERPG)	
ERPG-1	10 ppm[11]
ERPG-2	75 ppm[11]
ERPG-3	350 ppm[11]

Table 3: Toxicological Data

Test	Species	Route	Value
LD50	Rat	Oral	>5 g/kg[1][3][10]
LD50	Rabbit	Dermal	>5 g/kg[1][3][10]
LC50	Zebra fish (Danio rerio)	-	50 - 100 mg/l - 96 h

Experimental Protocols

Protocol 1: Standard Handling and Dispensing of Dimethyl Succinate

Objective: To safely handle and dispense **Dimethyl Succinate** for experimental use.

Methodology:

- Preparation:
 - Ensure a calibrated and certified chemical fume hood is used for all handling procedures.
 - Verify that a safety shower and eyewash station are readily accessible.
 - Assemble all necessary PPE: chemical safety goggles, nitrile gloves, and a lab coat.
- Procedure:
 - Place the **Dimethyl Succinate** container in the fume hood.
 - Before opening, visually inspect the container for any damage or leaks.
 - Slowly open the container to release any potential pressure.
 - Use a clean, dry pipette or graduated cylinder to dispense the required amount of liquid.
 - Avoid splashing.

- Tightly reseal the container immediately after dispensing.
- Clean any minor drips within the fume hood using an absorbent pad.
- Post-Procedure:
 - Wipe down the exterior of the container before returning it to its designated storage location.
 - Dispose of any contaminated materials (e.g., pipette tips, absorbent pads) in a designated hazardous waste container.
 - Remove PPE in the correct order and wash hands thoroughly with soap and water.

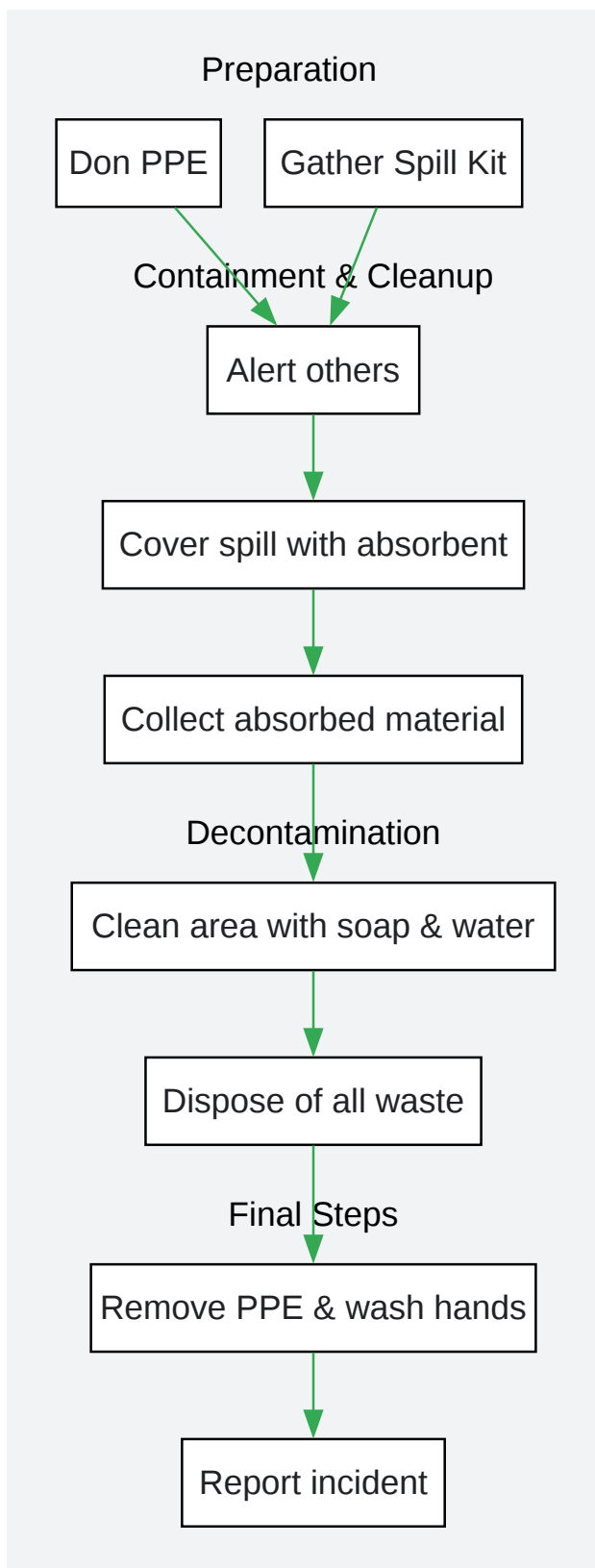
Protocol 2: Small-Scale Spill Response (under 100 mL)

Objective: To safely clean up a minor spill of **Dimethyl Succinate**.

Methodology:

- Immediate Actions:
 - Alert personnel in the immediate area of the spill.
 - If not already wearing it, don appropriate PPE (goggles, gloves, lab coat).
- Containment and Cleanup:
 - Cover the spill with a non-flammable absorbent material such as vermiculite, sand, or earth, starting from the outside and working inwards.[\[11\]](#)
 - Once the liquid is fully absorbed, carefully scoop the material into a labeled, sealable container for hazardous waste.
- Decontamination:
 - Wipe the spill area with a cloth dampened with a soap and water solution.[\[6\]](#)
 - Place all contaminated cleaning materials into the hazardous waste container.

- Final Steps:
 - Seal the waste container and label it appropriately.
 - Remove PPE and wash hands thoroughly.
 - Report the incident to the lab supervisor or safety officer.



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